

The Industrial Versatility of 3-Chloro-5-methylphenol: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-5-methylphenol

Cat. No.: B1582155

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Introduction

3-Chloro-5-methylphenol, a chlorinated derivative of cresol, is a versatile chemical compound with significant potential across various industrial sectors. Its unique molecular structure, featuring a phenolic hydroxyl group, a chlorine atom, and a methyl group on the aromatic ring, imparts a range of chemical properties that make it a valuable intermediate in the synthesis of a multitude of commercially important products. This technical guide provides an in-depth overview of the primary industrial applications of **3-chloro-5-methylphenol**, with a focus on its role as a key building block in the agrochemical and pharmaceutical industries. Furthermore, this document will explore its inherent biocidal properties and detail experimental protocols for its use in chemical synthesis.

Physicochemical Properties of 3-Chloro-5-methylphenol

A comprehensive understanding of the physical and chemical properties of **3-chloro-5-methylphenol** is essential for its effective application in industrial processes. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ ClO	[1][2]
Molecular Weight	142.58 g/mol	[1][2]
CAS Number	58291-77-3	[1][2]
Appearance	White to off-white crystalline solid	[3]
Melting Point	64-66 °C	[3]
Boiling Point	230.0 ± 20.0 °C at 760 mmHg	[2]
Density	1.2 ± 0.1 g/cm ³	[2][3]
Flash Point	92.9 ± 21.8 °C	[2][3]
Solubility	Soluble in organic solvents (e.g., alcohol, ether); limited solubility in water	[3]
XLogP3	2.6	[1][3]

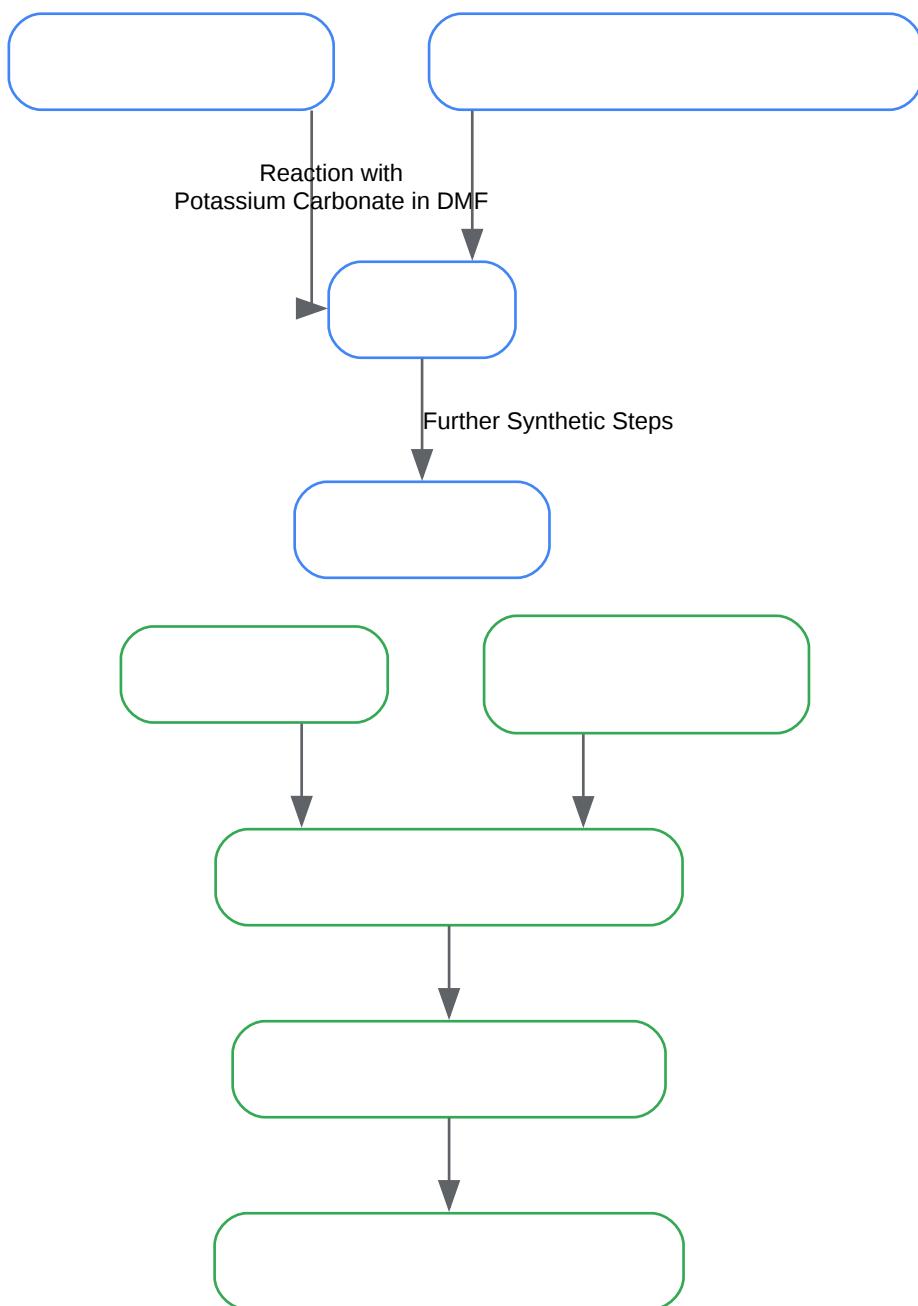
Industrial Applications

The primary industrial utility of **3-chloro-5-methylphenol** lies in its function as a chemical intermediate. Its reactive sites allow for a variety of chemical modifications, making it a crucial component in the synthesis of more complex molecules with specific biological or chemical activities.

Agrochemical Synthesis: A Precursor to Potent Fungicides

A significant application of **3-chloro-5-methylphenol** is in the production of triazole fungicides. [4][5] These fungicides are vital in agriculture for protecting crops from a wide spectrum of fungal diseases. The mechanism of action of triazole fungicides involves the inhibition of the C14-demethylase enzyme, which is essential for the biosynthesis of ergosterol, a critical component of fungal cell membranes.[4]

3-Chloro-5-methylphenol serves as a key starting material for the synthesis of the phenoxy-triazole moiety found in many of these fungicides. A general synthetic pathway involves the reaction of **3-chloro-5-methylphenol** with a substituted triazole derivative.



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